



Application Notes and Protocols: (-)Isopinocampheol as a Chiral Auxiliary in Asymmetric Synthesis

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Compound of Interest		
Compound Name:	(-)-Isopinocampheol	
Cat. No.:	B1672273	Get Quote

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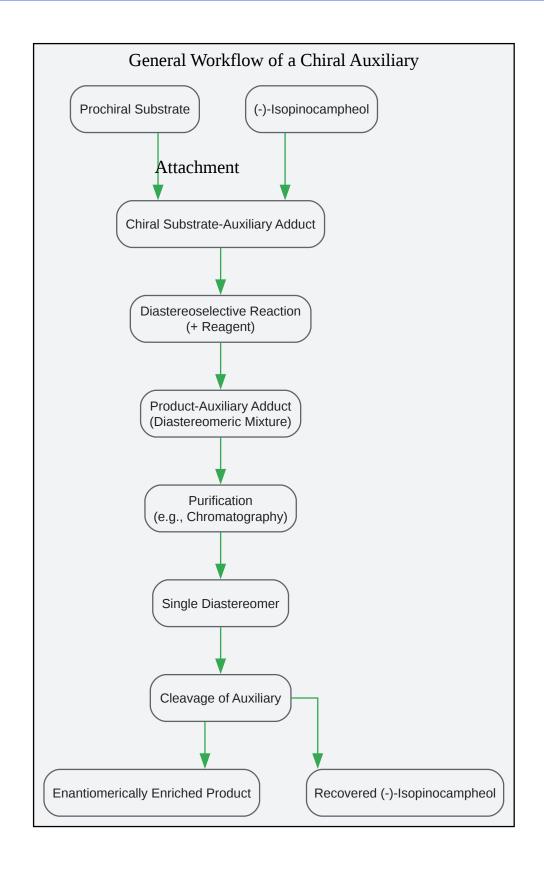
These application notes provide a comprehensive overview of the use of **(-)-Isopinocampheol** as a chiral auxiliary in key asymmetric transformations. While direct, detailed protocols for **(-)-Isopinocampheol** in aldol, Diels-Alder, and alkylation reactions are not extensively documented in peer-reviewed literature, this document provides general principles and representative experimental protocols using well-established chiral auxiliaries to illustrate the methodologies.

Introduction to (-)-Isopinocampheol as a Chiral Auxiliary

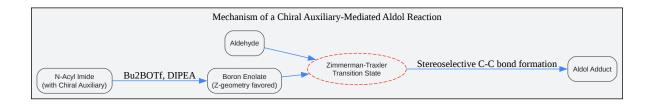
(-)-Isopinocampheol is a readily available, inexpensive chiral alcohol derived from the natural product α -pinene. Its rigid bicyclic structure and defined stereochemistry make it an attractive candidate for use as a chiral auxiliary. A chiral auxiliary is a stereogenic compound that is temporarily incorporated into a prochiral substrate to direct a subsequent stereoselective reaction. After the desired transformation, the auxiliary is removed, yielding an enantiomerically enriched product.

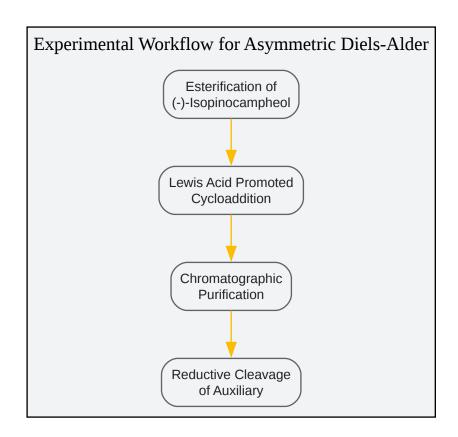
The general workflow for using a chiral auxiliary like (-)-Isopinocampheol is depicted below.



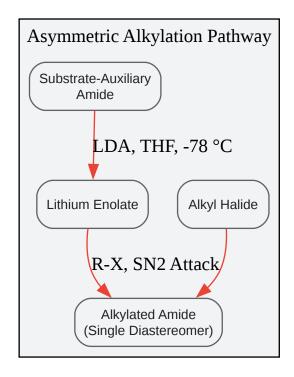












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